

Potential degradation pathways of Choline lactate in aqueous solution

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Compound of Interest

Compound Name: Choline lactate

CAS No.: 99150-55-7

Cat. No.: B15125037

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Technical Support Center: Choline Lactate Aqueous Solution Stability

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the potential degradation pathways of **choline lactate** in aqueous solutions. The information is presented in a question-and-answer format to directly address common concerns and experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is **choline lactate** and why is its stability in aqueous solution a concern?

Choline lactate is an ionic liquid composed of a choline cation and a lactate anion. It is valued as a "green solvent" due to its low vapor pressure, biodegradability, and origin from renewable resources.^[1] Its stability in aqueous solutions is crucial for applications in biocatalysis, drug formulation, and nanomaterial functionalization, where water is often a necessary component of the system.^[1] Degradation can lead to changes in pH, the formation of impurities, and a loss of the desired properties of the solution.

Q2: What are the primary chemical degradation pathways for **choline lactate** in an aqueous environment?

Based on the chemical structures of choline and lactate, two principal degradation pathways are anticipated in aqueous solutions:

- **Hydrolysis of the Lactate Ester:** The ester linkage in the lactate anion is susceptible to hydrolysis, which is the cleavage of the bond by reaction with water. This reaction is catalyzed by either acid or base and results in the formation of lactic acid and choline. The generation of lactic acid will cause a decrease in the pH of the solution.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- **Hofmann Elimination of Choline:** The choline cation, being a quaternary ammonium compound, can undergo Hofmann elimination, particularly under basic conditions.[\[5\]](#)[\[6\]](#)[\[7\]](#) This reaction involves the removal of a proton from the β -carbon of the ethanol group, leading to the formation of trimethylamine and vinyl alcohol, which rapidly tautomerizes to acetaldehyde.[\[5\]](#)

Q3: What factors can influence the rate of **choline lactate** degradation?

Several factors can affect the stability of **choline lactate** in aqueous solutions:

- **pH:** The pH of the solution is a critical factor. Basic conditions (high pH) will significantly accelerate the Hofmann elimination of choline.[\[8\]](#) Both acidic and basic conditions can catalyze the hydrolysis of the lactate ester.
- **Temperature:** As with most chemical reactions, an increase in temperature will increase the rate of both hydrolysis and Hofmann elimination.[\[8\]](#)[\[9\]](#)
- **Water Content:** The concentration of water can influence the rate of hydrolysis. For quaternary ammonium compounds, a lower water content in the presence of hydroxide ions has been shown to increase the rate of degradation.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)
- **Presence of Catalysts:** The presence of acid or base catalysts will accelerate the degradation of **choline lactate**.

Q4: What are the likely degradation products I should be looking for?

The primary degradation products to monitor for would be:

- From Lactate Hydrolysis: Lactic acid and choline.
- From Choline's Hofmann Elimination: Trimethylamine and acetaldehyde. Acetaldehyde can potentially undergo further reactions like aldol condensation.[5]

Troubleshooting Guide

Observed Issue	Potential Cause	Troubleshooting Steps
Unexpected decrease in pH	Hydrolysis of the lactate moiety is likely occurring, leading to the formation of lactic acid.	1. Monitor the pH of your solution over time. 2. Consider using a buffered aqueous solution if your experiment allows. 3. Analyze your solution for the presence of lactic acid using techniques like HPLC or NMR.
Amine-like or fishy odor	Hofmann elimination of choline may be taking place, producing volatile trimethylamine.	1. Check the pH of your solution; this is more likely to occur under basic conditions. 2. Perform a headspace analysis using GC-MS to detect trimethylamine. 3. If possible, adjust the pH to be neutral or slightly acidic to slow down this degradation pathway.
Appearance of a yellow tint or precipitate	Aldol condensation of acetaldehyde, a product of Hofmann elimination, can form colored polymers.	1. This is a strong indicator of choline degradation via Hofmann elimination. 2. Analyze the solution for acetaldehyde and its condensation products. 3. Minimize the time the solution is stored, especially at elevated temperatures or basic pH.
Inconsistent analytical results (e.g., changing peak areas in HPLC)	Ongoing degradation of choline lactate during your experiment or analysis.	1. Ensure your analytical method is stability-indicating, meaning it can separate the intact choline lactate from its degradation products. 2. Prepare samples immediately

before analysis or store them at low temperatures to minimize degradation. 3. Validate the stability of your analyte in the mobile phase and sample diluent.

Quantitative Data

Direct kinetic data for the degradation of **choline lactate** in aqueous solution is not readily available in the literature. However, data from related compounds can provide insights into the expected behavior.

Table 1: Hydrolysis of Lactate Esters - A Reference

The following data is for ethyl lactate and is intended to be illustrative of lactate ester hydrolysis.

Temperature (°C)	Initial Concentration (wt%)	Reaction Stage	Observations	Reference
1.5 - 22	5 - 80	Induction Period	Negligible hydrolysis observed initially.	[2]
40	5 - 80	Autocatalytic Hydrolysis	The reaction proceeds to form ethanol and lactic acid.	[2]

Table 2: Stability of Quaternary Ammonium Cations in Alkaline Conditions - A Reference

This data highlights the influence of molecular structure on the stability of various quaternary ammonium (QA) groups.

Quaternary Ammonium Group	Stability in Alkaline Solution	Key Degradation Pathway	Reference
Benzylic QAs	Vulnerable to nucleophilic attack	Nucleophilic Substitution	[8]
Aromatic QAs	Generally unstable	Not specified	[8]
Aliphatic QAs with accessible ethyl groups	Reactive	β -elimination (Hofmann)	[8]
6-azonia-spiro[5.5]undecane (ASU)	Most stable QA tested	-	[8]

Experimental Protocols

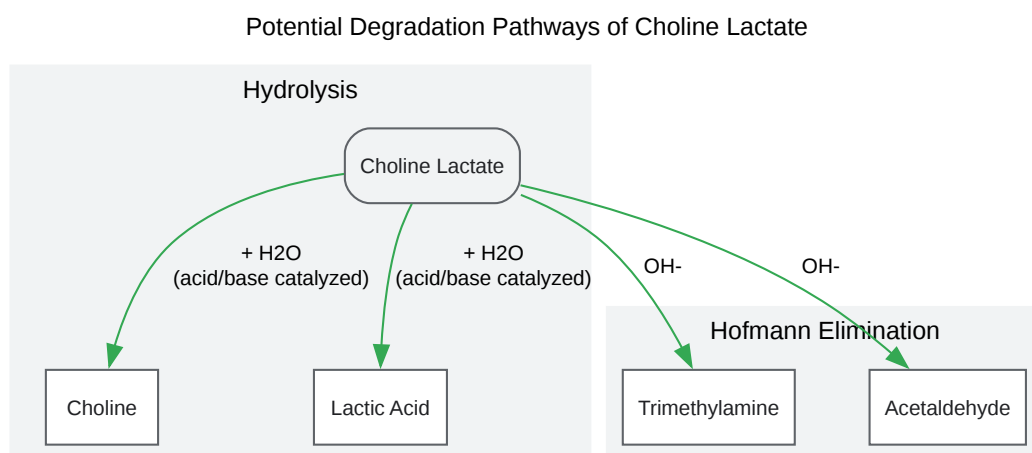
Protocol 1: HPLC-Based Stability-Indicating Method for **Choline Lactate**

This protocol outlines a general approach to developing a stability-indicating HPLC method to monitor the degradation of **choline lactate**.

- **Column Selection:** A Hydrophilic Interaction Liquid Chromatography (HILIC) column is often suitable for separating polar compounds like choline and lactate.
- **Mobile Phase:** A typical mobile phase for HILIC is a mixture of acetonitrile and an aqueous buffer (e.g., ammonium formate or ammonium acetate). The gradient can be optimized to separate choline, lactate, and potential degradation products.
- **Detection:** A Charged Aerosol Detector (CAD) or an Evaporative Light Scattering Detector (ELSD) can be used for the detection of non-UV active compounds like choline and lactate. Mass Spectrometry (MS) can also be coupled for identification of degradation products.
- **Forced Degradation Study:**
 - **Acidic Hydrolysis:** Incubate a solution of **choline lactate** in 0.1 M HCl at 60°C for 24 hours.

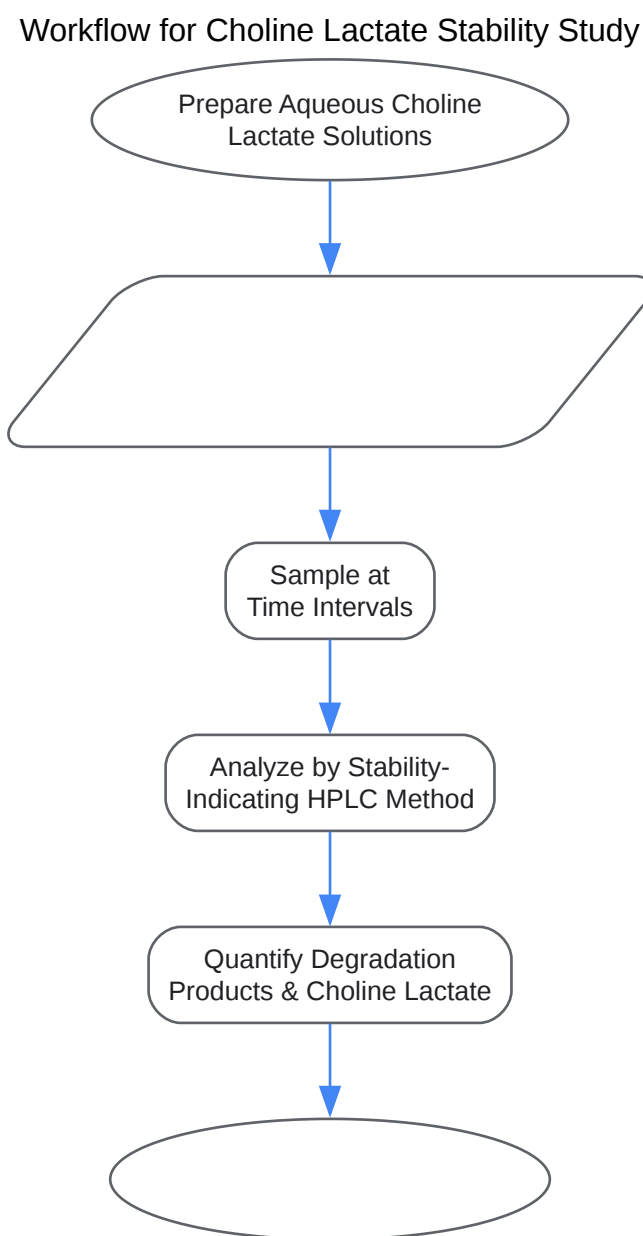
- Basic Hydrolysis: Incubate a solution of **choline lactate** in 0.1 M NaOH at 60°C for 24 hours.
- Oxidative Degradation: Treat a solution of **choline lactate** with 3% hydrogen peroxide at room temperature for 24 hours.
- Thermal Degradation: Heat a solid sample of **choline lactate** at 100°C for 24 hours and dissolve it for analysis.
- Photodegradation: Expose a solution of **choline lactate** to UV light (e.g., 254 nm) for 24 hours.
- Analysis: Analyze the stressed samples by the developed HPLC method to ensure that the degradation products are well-separated from the parent **choline lactate** peak.
- Stability Study: Prepare aqueous solutions of **choline lactate** at different pH values and temperatures. Analyze the samples at specified time points (e.g., 0, 24, 48, 72 hours) to determine the rate of degradation under each condition.

Visualizations



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Caption: Potential degradation pathways of **choline lactate** in aqueous solution.



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Caption: A typical experimental workflow for a stability study of **choline lactate**.

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